

Isobutylamine Hydrochloride: Spectroscopic Profile & Analytical Guide

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Compound of Interest

Compound Name: *Isobutylamine Hydrochloride*

CAS No.: *5041-09-8*

Cat. No.: *B1252255*

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Executive Summary

Isobutylamine hydrochloride (2-methylpropan-1-aminium chloride) is a critical aliphatic amine salt frequently employed as a building block in the synthesis of sulfonamide diuretics, pesticides, and complex pharmaceutical intermediates.^{[1][2][3][4]} Its value lies in its ability to introduce the isobutyl moiety while maintaining high stability compared to its volatile free base form.

This guide provides a definitive spectroscopic reference for researchers. Unlike the free base, the hydrochloride salt presents unique NMR and IR signatures—specifically the ammonium proton exchange phenomena and distinct lattice vibration modes—that are often misidentified in rapid quality control (QC) workflows. The protocols below are designed to ensure unambiguous identification and purity assessment.

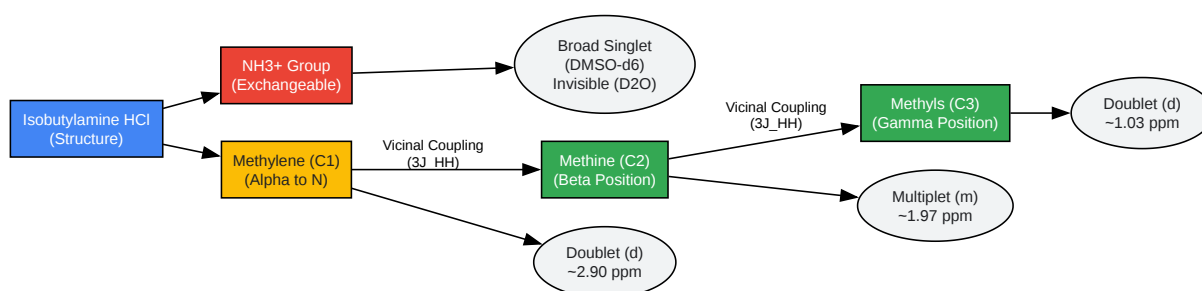
Chemical Profile & Structural Logic^[5]

Understanding the spectroscopic behavior requires a clear view of the salt's connectivity and ionization state.

Property	Data
IUPAC Name	2-methylpropan-1-aminium chloride
CAS Number	5041-09-8
Formula	
Molecular Weight	109.60 g/mol
Melting Point	176–180 °C (Sublimes)
Solubility	High in , MeOH, EtOH; Insoluble in , Hexanes

Structural Diagram & Splitting Logic

The following diagram illustrates the proton connectivity and the expected splitting tree for ^1H NMR analysis.



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Caption: Structural connectivity and resulting NMR splitting patterns. Note the solvent dependence of the ammonium protons.

Nuclear Magnetic Resonance (NMR)

Characterization

¹H NMR Spectroscopy

The choice of solvent is the single most critical variable in analyzing isobutylamine HCl.

- Deuterium Oxide (

) : Best for checking the carbon skeleton purity. The ammonium protons (

) exchange with deuterium and become invisible (HDO peak ~4.79 ppm).

- DMSO-

: Required if you need to quantify the salt formation (integration of

).

Data Table: ¹H NMR (300 MHz)

Position	Shift (, ppm) in	Shift (, ppm) in DMSO-	Multiplicity	Integral	Coupling (, Hz)	Assignment
1	1.03	0.96	Doublet (d)	6H	~6.7	Methyls ()
2	1.97	1.90	Multiplet (m)	1H	-	Methine ()
3	2.90	2.65	Doublet (d)	2H	~6.8	Methylene ()
4	Invisible	~8.10*	Broad Singlet	3H	-	Ammonium ()

*Note: The ammonium signal in DMSO is concentration-dependent and broadens significantly due to quadrupole relaxation of the nitrogen nucleus.

¹³C NMR Spectroscopy

The salt form induces a deshielding effect on the alpha-carbon compared to the free base.

Carbon	Shift (, ppm)	Type	Notes
C1	47.2		Alpha to Nitrogen (Deshielded)
C2	26.8		Methine backbone
C3	19.5		Methyls (Symmetric)

Infrared Spectroscopy (IR) Analysis[2][6][7]

The IR spectrum of the hydrochloride salt is drastically different from the free base. The "Fishy" odor of the free base correlates with a sharp N-H stretch; the odorless salt shows a complex ammonium band.

Diagnostic Peaks for QC:

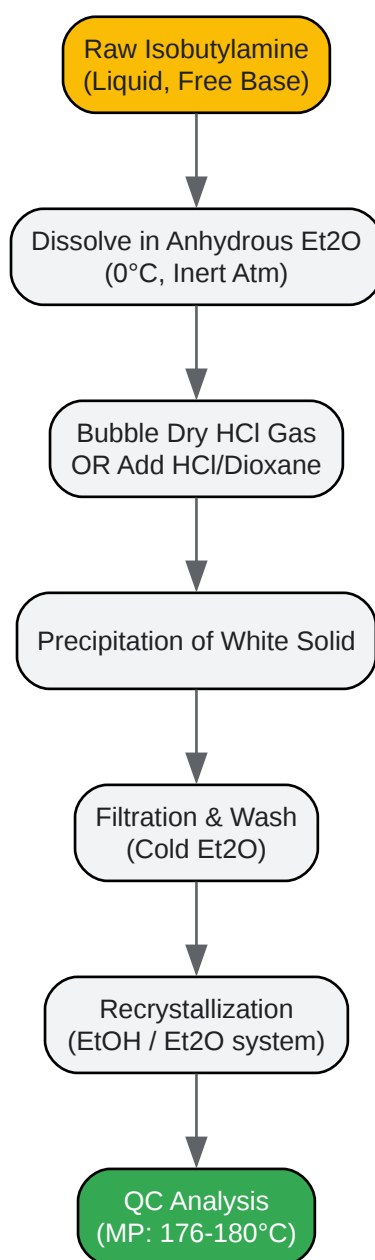
- Ammonium Stretch (): A very broad, strong absorption band between 2800–3200 cm⁻¹. This often overlaps with C-H aliphatic stretches.
- Combination Bands: A series of weak overtones between 2000–2500 cm⁻¹. This is the "fingerprint" of a primary amine salt.
- Ammonium Bend (): Medium/Strong peak near 1600 cm⁻¹ and 1500 cm⁻¹.
- C-N Stretch: ~1000–1200 cm⁻¹ (often obscured).

Self-Validating Check: If your spectrum shows a sharp doublet around $3300\text{--}3400\text{ cm}^{-1}$, your sample has hydrolyzed or contains residual free base. A pure salt must not show sharp primary amine bands.

Experimental Protocols

Synthesis & Purification Workflow

For pharmaceutical applications, generating the salt in situ or purifying it from commercial sources is common.



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Caption: Synthesis and purification workflow for high-purity Isobutylamine HCl.

Sample Preparation for NMR

Objective: Prevent H/D exchange errors and concentration broadening.

- Solvent Selection:
 - Routine ID: Use
(99.9% D). The salt dissolves instantly.
 - Proton Quantification: Use DMSO-
(stored over molecular sieves).
- Concentration:
 - Weigh 10–15 mg of Isobutylamine HCl.
 - Dissolve in 0.6 mL of solvent.
 - Critical: If using DMSO, do not heat the sample to dissolve, as this accelerates proton exchange with residual water, collapsing the ammonium triplet/broad singlet.

Quality Control & Impurity Profiling

When analyzing commercial or synthesized batches, look for these common impurities:

Impurity	Detection Method	Diagnostic Signal
Isobutylamine (Free Base)	IR	Sharp doublet at 3300 cm^{-1} (stretch).
Water	^1H NMR	Sharp singlet at 3.33 ppm (DMSO) or 4.79 ppm ().
Diisobutylamine (Secondary)	^1H NMR	Complex multiplet shifts; additional methyl signals slightly upfield.
Ethanol (Recryst.[5] Solvent)	^1H NMR	Triplet at 1.06 ppm, Quartet at 3.44 ppm ().[5]

References

- National Institute of Standards and Technology (NIST). Isobutylamine Mass and IR Spectral Data. NIST Chemistry WebBook, SRD 69.[6] [Link](#)
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- Sigma-Aldrich. NMR Chemical Shifts of Trace Impurities. Technical Bulletin. [Link](#)
- SDBS. Spectral Database for Organic Compounds. SDBS No. 2389 (Isobutylamine derivatives). [Link](#)

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